

Molecular formula and weight of zinc caprylate

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Compound of Interest

Compound Name: Zinc caprylate

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An In-depth Technical Guide to **Zinc Caprylate** for Researchers, Scientists, and Drug Development Professionals

Introduction

Zinc caprylate, also known as zinc octanoate, is a zinc salt of caprylic acid. It is an organo-metallic compound with a range of applications stemming from its chemical properties and biological activities. This guide provides a comprehensive overview of its molecular characteristics, synthesis, analytical methods, and its role in various biological pathways, with a focus on its relevance to research and drug development.

Molecular Formula and Weight

The fundamental properties of **zinc caprylate** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C ₁₆ H ₃₀ O ₄ Zn	[1][2][3]
Molecular Weight	351.8 g/mol	[1][2]
IUPAC Name	zinc bis(octanoate)	[4]
CAS Number	557-09-5	[1][2]
Appearance	White to off-white powder/solid	[2]
Solubility	Slightly soluble in boiling water; fairly soluble in boiling alcohol. Insoluble in cold water.	[2]
Melting Point	136°C	[2]

Experimental Protocols

Synthesis of Zinc Caprylate

Zinc caprylate can be synthesized through several methods. The most common laboratory-scale preparations involve the reaction of a zinc source with caprylic acid.

Method 1: Direct Reaction of Zinc Oxide with Caprylic Acid

This method is straightforward and yields high-purity **zinc caprylate**.^[1]

- Reaction Equation: $\text{ZnO} + 2\text{C}_8\text{H}_{16}\text{O}_2 \rightarrow \text{Zn}(\text{C}_8\text{H}_{15}\text{O}_2)_2 + \text{H}_2\text{O}$ ^[1]
- Protocol:
 - Combine equimolar amounts of zinc oxide and caprylic acid in a suitable reaction vessel. An anhydrous solvent such as toluene can be used.^[1]
 - Heat the mixture to a temperature between 110°C and 160°C.^[1]
 - Maintain the reaction for 6 to 12 hours under an inert atmosphere, such as nitrogen, to prevent oxidation.^[1]

- Water is produced as a byproduct and can be removed during the reaction.
- The resulting **zinc caprylate** can be isolated and purified.

Method 2: Reaction with Basic Zinc Carbonate

This method is typically conducted in the melt phase without a solvent.

- Protocol:
 - Directly mix basic zinc carbonate ($\text{Zn}_5(\text{OH})_6(\text{CO}_3)_2$) with caprylic acid.[\[1\]](#)
 - Heat the mixture to a temperature between 100°C and 200°C, with a preferred range of 130°C to 150°C.[\[1\]](#)
 - The reaction proceeds to form **zinc caprylate**.

Method 3: Metathesis Reaction

This method involves the reaction of a soluble caprylate salt with a soluble zinc salt.

- Protocol:
 - Prepare a solution of potassium caprylate.
 - Prepare a solution of zinc acetate.
 - Mix the two solutions at a controlled temperature of 50-55°C.
 - A precipitate of **zinc caprylate** will form.
 - The precipitate is then digested, filtered, and washed with hot distilled water and subsequently with acetone.

Purification

The primary method for purifying **zinc caprylate** is recrystallization.

- Protocol:

- Dissolve the crude **zinc caprylate** in hot ethanol until saturation is reached.
- Allow the solution to cool slowly. **Zinc caprylate** will crystallize out of the solution as lustrous plates.^{[2][3]}
- Filter the crystals and wash them with cold ethanol.
- Dry the purified crystals in a vacuum oven at a temperature of 40-65°C for at least 48 hours.

Analytical Characterization

Several analytical techniques are employed to confirm the identity and purity of synthesized **zinc caprylate**.

Analytical Technique	Purpose
Fourier-Transform Infrared Spectroscopy (FTIR)	To confirm the presence of the carboxylate groups coordinated to the zinc ions. Characteristic asymmetric carboxylate stretching frequencies appear in the range of 1540-1520 cm ⁻¹ . ^{[1][2]}
Nuclear Magnetic Resonance (NMR) Spectroscopy	To verify the ligand environment and assess the purity of the compound. Both ¹ H and ¹³ C NMR can be utilized. ^{[1][5]}
Thermal Analysis (TGA/DSC)	Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to determine the thermal stability and decomposition profile of zinc caprylate. ^[1]
X-ray Diffraction (XRD)	To determine the crystalline structure and phase purity of the solid material. ^[1]

Signaling Pathways and Biological Relevance

While specific signaling pathways directly initiated by the intact **zinc caprylate** molecule are not extensively documented, its biological effects are primarily attributed to the release of zinc

ions (Zn^{2+}). Zinc is an essential trace element that acts as a crucial signaling molecule in numerous cellular processes, particularly within the immune system.[6] It is therefore understood that **zinc caprylate** serves as a delivery vehicle for zinc, which then modulates various signaling cascades.

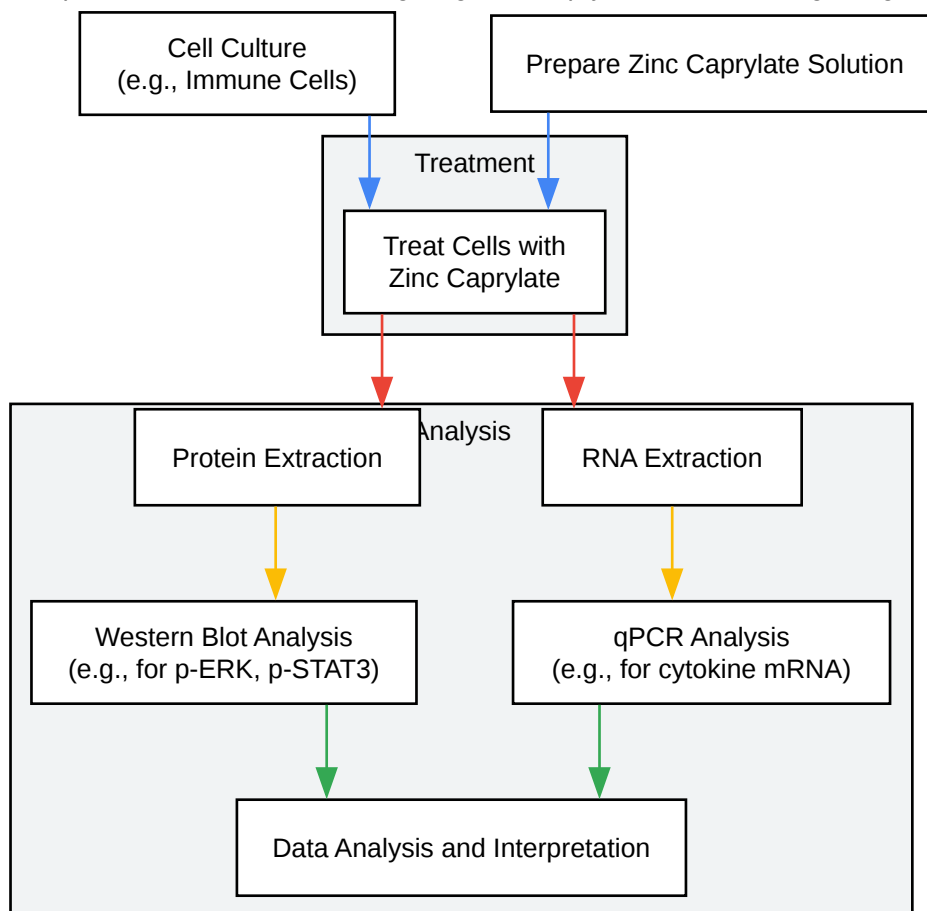
Zinc Signaling in Immune Cells

Zinc ions play a significant role in modulating the signaling pathways of immune cells such as T cells and antigen-presenting cells (APCs).[7]

- **Toll-Like Receptor (TLR) Signaling:** In APCs, the activation of most TLRs (except TLR-3) by their specific ligands triggers a "zinc signal".[7] This zinc signal can inhibit the IL-1 receptor-associated kinase (IRAK) and de-ubiquitinate the tumor necrosis factor receptor-associated factor 6 (TRAF-6), which are key downstream effectors of TLR signaling.[7]
- **T-Cell Receptor (TCR) Signaling:** Upon TCR activation, there is an influx of zinc, which enhances the activity of ZAP70, a critical kinase in the TCR signaling cascade.[8] This leads to a sustained influx of calcium, which is essential for T-cell activation.[8] Conversely, increased intracellular zinc can inhibit calcineurin, a phosphatase required for the activation of the nuclear factor of activated T cells (NFAT).[7]
- **MAPK and NF- κ B Pathways:** Zinc ions can induce MAPK signaling and NF- κ B phosphorylation, both of which are central pathways in immune cell activation and inflammatory responses.[7]

The following diagram illustrates the general workflow for investigating the effect of **zinc caprylate** on a cellular signaling pathway.

Experimental Workflow: Investigating Zinc Caprylate's Effect on Signaling



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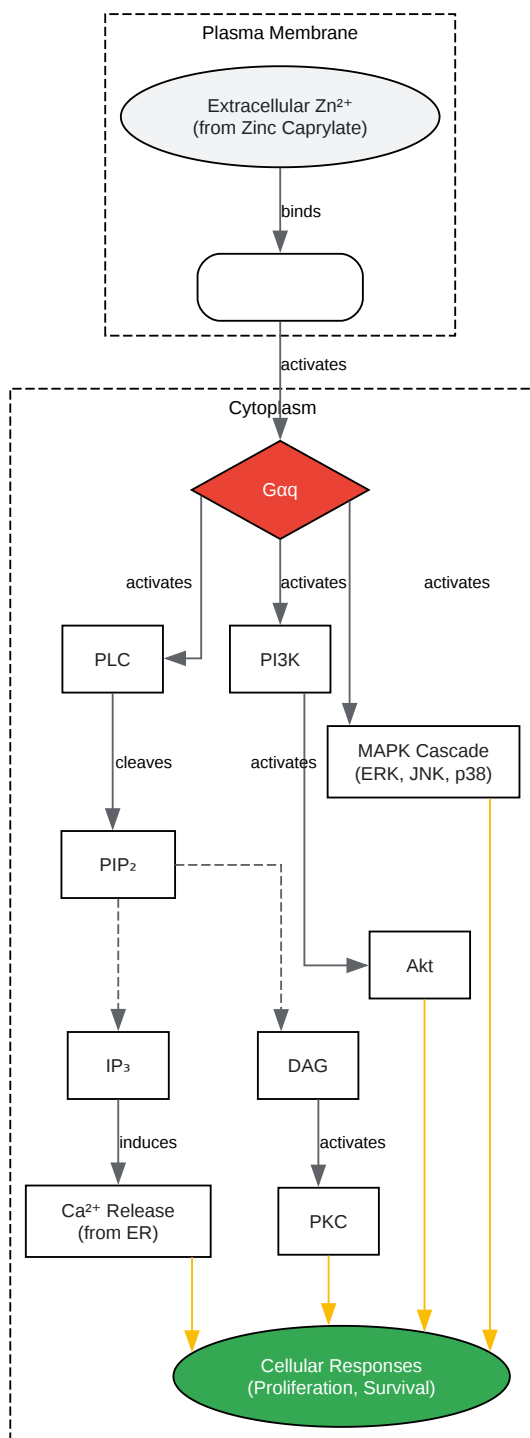
Workflow for studying **zinc caprylate's** cellular effects.

Zinc-Sensing Receptor GPR39

Extracellular zinc can also act as a ligand for the G protein-coupled receptor GPR39 (also known as the zinc-sensing receptor, ZnR).[9] Activation of GPR39 by zinc triggers $G\alpha_q$ signaling pathways, which subsequently activate PLC, Akt, PI3K, and MAPK signaling cascades.[9] This can lead to an increase in intracellular calcium, further propagating the signal.

The signaling cascade initiated by zinc binding to GPR39 is depicted below.

Zinc-Sensing Receptor (GPR39) Signaling Pathway



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GPR39 signaling cascade initiated by extracellular zinc.

Applications in Research and Drug Development

Zinc caprylate's properties make it a compound of interest in various fields.

- **Antifungal Agent:** It is used as a topical fungicide, similar in action to zinc propionate.^{[2][3]} Its antifungal properties are relevant for dermatological research and the development of topical treatments.
- **Cosmetics and Personal Care:** Due to its antiseptic and deodorizing properties, **zinc caprylate** is found in foot care products.^[10]
- **Catalyst in Polymer Chemistry:** It has been used as a catalyst in the ring-opening polymerization of L-lactide to synthesize polylactides (PLAs), which are biodegradable polymers with medical applications.^{[11][12]}
- **Drug Delivery:** As a zinc-containing compound, it is relevant to the broader field of developing metal-based nanoparticles and composites for drug delivery systems.^[13] The caprylate (octanoate) ligand, being a fatty acid, can also influence the lipophilicity and delivery characteristics of the compound.

Conclusion

Zinc caprylate is a well-characterized compound with established synthesis and analytical protocols. While its direct interaction with signaling pathways is an area for further research, its role as a source of bioactive zinc ions is of significant interest. For researchers and drug development professionals, **zinc caprylate** offers potential as an active ingredient, a catalyst for biocompatible polymers, and a model compound for studying the biological effects of zinc salts. A thorough understanding of its chemistry and the downstream effects of zinc signaling is crucial for leveraging its full potential in therapeutic and biomedical applications.

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